

Navigating the Safety Profile of Dipropoxy(dipropyl)silane: A Technical Guide

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Compound of Interest

Compound Name: *Dipropoxy(dipropyl)silane*

Cat. No.: *B15468136*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of the safety data associated with **dipropoxy(dipropyl)silane**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this exact compound, this document compiles and extrapolates information from closely related silane compounds. The data presented herein is intended to provide a foundational understanding of the potential hazards, handling precautions, and emergency procedures associated with this class of chemicals. All quantitative data should be treated as representative for analogous substances and used with appropriate scientific caution.

Chemical Identification and Physical Properties

While a specific CAS number for **dipropoxy(dipropyl)silane** is not readily available in public databases, a structurally similar compound, Diaethyl-dipropyloxy-silan, is identified by CAS number 17985-18-1. The physical and chemical properties of silanes can vary, but the following table summarizes representative data from analogous compounds to provide an estimation of the characteristics of **dipropoxy(dipropyl)silane**.

Property	Representative Value	Source (Analogous Compound)
Molecular Formula	C12H28O2Si	Dipropoxy(dipropyl)silane
Molecular Weight	232.44 g/mol	Dipropoxy(dipropyl)silane
Boiling Point	Not available	-
Flash Point	Not available	-
Density	Not available	-
Solubility	Reacts with water	General information on alkoxysilanes

Hazard Identification and GHS Classification

Based on the general hazard profile of similar silane compounds, **dipropoxy(dipropyl)silane** is likely to be classified as a flammable liquid and may cause skin and eye irritation. Inhalation of vapors or mists may cause respiratory irritation.

Globally Harmonized System (GHS) Classification (Anticipated)

Hazard Class	Hazard Category
Flammable Liquids	Category 3
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	Category 3

Hazard Statements (Anticipated):

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Toxicological Information

Specific toxicological data for **dipropoxy(dipropyl)silane** is not available. The following table presents data from analogous silane compounds to provide an indication of potential toxicity.

Test	Species	Route	Value	Source (Analogous Compound)
LD50	Rat	Oral	> 2000 mg/kg	[3-(Trimethoxysilyl)propyl]methacrylate
LD50	Rabbit	Dermal	> 5000 mg/kg	Silane, trimethoxyoctyl-, hydrolysis products with silica[1]
LC50	Rat	Inhalation	> 0.691 mg/L (4 hours)	Silane, trimethoxyoctyl-, hydrolysis products with silica[1]

Experimental Protocols

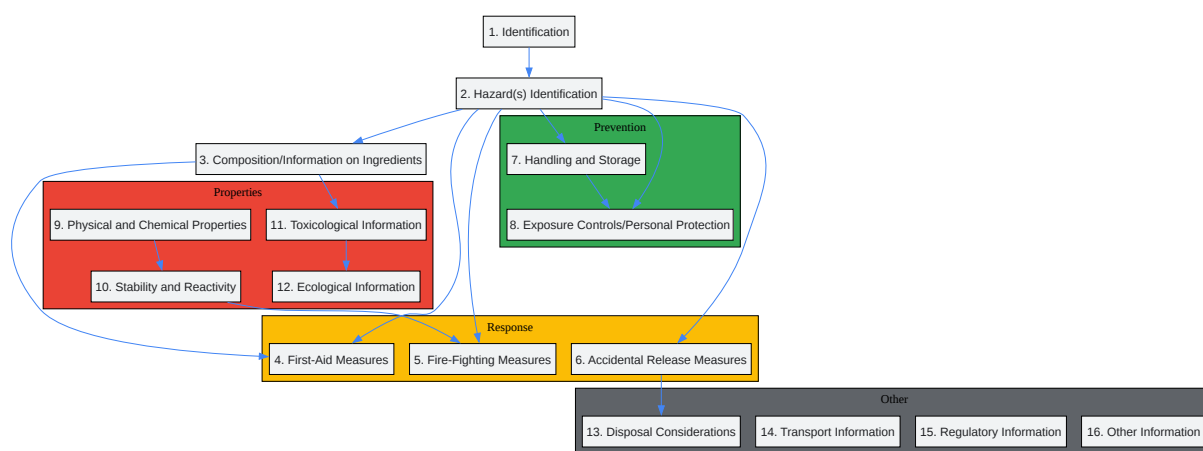
Detailed experimental protocols for the toxicological data cited are not available in the public domain. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such studies. For example:

- Acute Oral Toxicity: Generally follows OECD Guideline 423 (Acute Oral toxicity - Acute Toxic Class Method).

- Acute Dermal Toxicity: Generally follows OECD Guideline 402 (Acute Dermal Toxicity).
- Acute Inhalation Toxicity: Generally follows OECD Guideline 403 (Acute Inhalation Toxicity).

Signaling Pathways and Experimental Workflows

To visualize the logical flow of safety information and procedures, the following diagrams are provided.



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Caption: Logical flow of information in a Safety Data Sheet.



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Caption: General workflow for responding to a chemical spill.

Handling and Storage

All silane compounds should be handled with care in well-ventilated areas. Use of personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, is essential. Store containers in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials such as water, acids, and oxidizing agents.

First-Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

Use dry chemical, carbon dioxide, or foam to extinguish fires. Water may be ineffective and can react with some silanes to produce flammable hydrogen gas. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **dipropoxy(dipropyl)silane** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow it to enter sewers or waterways.

Disclaimer: The information provided in this technical guide is based on data from analogous compounds and is intended for informational purposes only. It is not a substitute for a specific

Safety Data Sheet for **dipropoxy(dipropyl)silane**. Users should exercise caution and consult with a qualified professional before handling this chemical.

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References

- 1. Diethoxy-methyl-[3-(oxiran-2-ylmethoxy)propyl]silane; dimethoxy-methyl-[3-(oxiran-2-ylmethoxy)propyl]silane | C₂₀H₄₄O₈Si₂ | CID 21997337 - PubChem [pubchem.ncbi.nlm.nih.gov]
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